

Chlorosoman chemical structure and properties

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An In-depth Technical Guide to Chlorosoman

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chlorosoman, with the IUPAC name 3,3-Dimethylbutan-2-yl methylphosphonochloridate, is an organophosphorus compound that is a chlorine analog of the nerve agent Soman.[1][2][3] Structurally, the fluorine atom in Soman is replaced by a chlorine atom in **Chlorosoman**.[2][4] While it is a highly toxic compound, it is reported to be at least 2.5 times less toxic than Soman. [1] Primarily, **Chlorosoman** is recognized as a precursor substance in the synthesis of Soman. [1][3] This guide provides a comprehensive overview of its chemical structure, properties, and available technical information.

Chemical Structure and Identifiers

The chemical identity of **Chlorosoman** is well-established, with a specific molecular formula and various identifiers.

Key Identifiers



Identifier	Value	
IUPAC Name	3,3-Dimethylbutan-2-yl methylphosphonochloridate[1]	
Other Names	Pinacolyl methylphosphonochloridate[1][3]	
CAS Number	7040-57-5[1]	
Molecular Formula	C7H16ClO2P[1][3]	
SMILES	CC(C(C)(C)C)OP(=O)(C)CI[1][5]	
InChI Key	XVNBZVNXJMOQEX-UHFFFAOYSA-N[1]	

Chemical Structure Visualization

Caption: 2D Chemical Structure of Chlorosoman.

Physicochemical Properties

The physical and chemical properties of **Chlorosoman** are summarized below. It is important to note that some of these properties are estimated.[1]

Property	Value	Unit
Molar Mass	198.63	g·mol-1[1][3]
Solubility in water	1,030	mg/L[1][3]
Vapor Pressure	0.207	mm Hg[1][3]

Synthesis and Reactivity Synthesis Protocols

Chlorosoman can be synthesized through methods analogous to the production of Soman, with the key difference being the omission of the fluoridation step.[1] Two primary synthetic routes have been described:



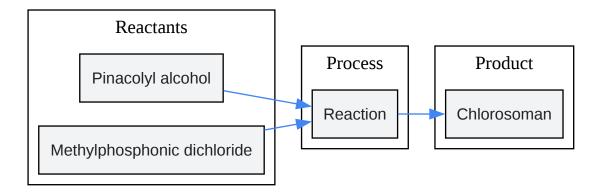


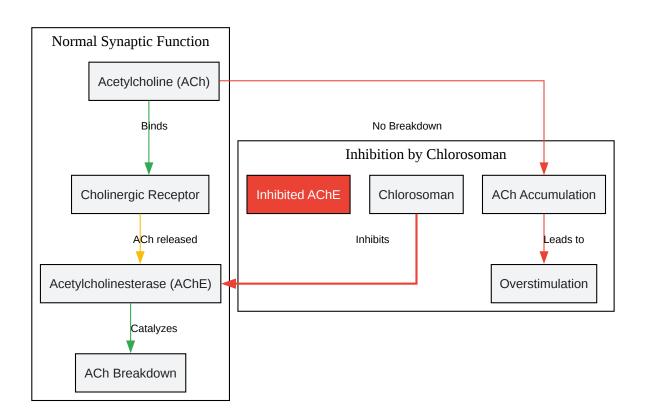


- Finkelstein Reaction: This method involves the reaction of Soman with a solution of sodium chloride in dimethylformamide (DMF).[1]
- Metathetic Reaction: A hypothetical fluoride substitution can be achieved through the reaction of Soman with anhydrous aluminum chloride and sodium chloride in a suitable solvent. This reaction precipitates sodium hexafluoroaluminate.[1]

A general synthesis pathway involves the reaction of methylphosphonic dichloride and pinacolyl alcohol.[4]







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